

# An In-depth Technical Guide to 4,4'-Dibromobiphenyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,4'-Dibromobiphenyl

Cat. No.: B048405

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CAS Number: 92-86-4

## Introduction

**4,4'-Dibromobiphenyl** is a brominated aromatic compound characterized by two benzene rings linked together, with a bromine atom attached to the para (4 and 4') position of each ring. [1] It is a white to off-white crystalline solid at room temperature. [1][2] This compound serves as a crucial intermediate in various fields of organic synthesis, including the production of pharmaceuticals, agrochemicals, liquid crystals, and advanced polymers. [1] Its structural similarity to polychlorinated biphenyls (PCBs) raises environmental and toxicity concerns, which warrants careful handling and disposal. [1] This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols.

## Properties of 4,4'-Dibromobiphenyl

The physical and chemical properties of **4,4'-Dibromobiphenyl** are summarized below. It is a stable compound under normal conditions. [1]

## Physical and Chemical Properties

Property	Value	References
CAS Number	92-86-4	[3][4]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Br <sub>2</sub>	[4][5]
Molecular Weight	312.00 g/mol	[4][6]
Appearance	White to off-white or light yellow-beige crystalline powder or crystals.	[1][4][7]
Melting Point	163-169 °C	[4][5][7]
Boiling Point	355-360 °C	[4][5]
Density	~1.67 - 1.72 g/cm <sup>3</sup> (estimate)	[2][8][9]
Solubility	Insoluble in water.[1][10] Soluble in organic solvents like benzene, and slightly soluble in ethanol.[10][11] Greater solubility is observed in nonpolar solvents such as hexane, toluene, and chloroform.[11]	
Flash Point	198.3 °C	[2]
LogP (Octanol/Water Partition Coefficient)	5.72	[12]

## Spectroscopic Data

Spectrum Type	Data Highlights	References
<sup>1</sup> H NMR	Prediction (300 MHz, CDCl <sub>3</sub> , δ): 7.55 (d, J=8.6 Hz, 4H), 7.40 (d, J=8.6 Hz, 4H).	<a href="#">[9]</a> <a href="#">[13]</a> <a href="#">[14]</a>
<sup>13</sup> C NMR	Data available in spectral databases.	<a href="#">[15]</a>
Infrared (IR)	Conforms to structure. Spectra available in databases.	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[16]</a>
Mass Spectrometry (MS)	Data available in spectral databases.	<a href="#">[16]</a>

## Synthesis and Purification

The synthesis of **4,4'-Dibromobiphenyl** is well-documented, with the primary methods being direct bromination of biphenyl and palladium-catalyzed cross-coupling reactions.[\[17\]](#)

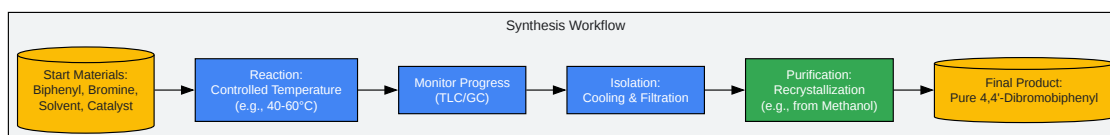
## Experimental Protocol: Direct Bromination of Biphenyl

This method involves the electrophilic aromatic substitution of biphenyl with elemental bromine.[\[17\]](#)

- Reactants: Biphenyl, elemental bromine (Br<sub>2</sub>).
- Solvent: A suitable solvent such as glacial acetic acid, water, or a chlorinated hydrocarbon is used.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Catalyst/Promoter: A Lewis acid catalyst like iron(III) bromide (FeBr<sub>3</sub>) or aluminum chloride (AlCl<sub>3</sub>) can be used to promote regioselective bromination at the para positions.[\[1\]](#)[\[17\]](#)  
Alternatively, an oxidant and an auxiliary oxidant can be used in a heated mixture of water and glacial acetic acid.[\[19\]](#) Another approach involves conducting the reaction in a medium containing a strong protic acid with a pKa no greater than 4.[\[20\]](#)
- Procedure (General Outline):
  - Biphenyl is dissolved in the chosen solvent.

- The catalyst or promoter is added to the mixture.
- Bromine is added portion-wise while controlling the reaction temperature, typically between 40-60 °C.[1]
- The reaction is monitored by a suitable technique (e.g., TLC or GC) until completion.
- The reaction mixture is then cooled, and the crude product is isolated, often by filtration. [19]
- Purification: The crude **4,4'-Dibromobiphenyl** is typically purified by recrystallization from a solvent such as methanol or benzene.[1][8][18] The solid product is then washed and dried. [19]

A generalized workflow for the synthesis of **4,4'-Dibromobiphenyl** is depicted below.



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A generalized workflow for the synthesis and purification of **4,4'-Dibromobiphenyl**.

## Palladium-Catalyzed Cross-Coupling

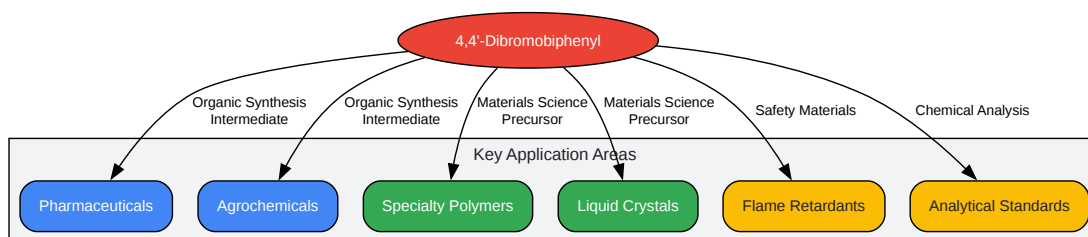
Modern synthetic methods, such as Suzuki or Stille coupling, offer high selectivity and milder reaction conditions.[17] For instance, the homocoupling of 4-bromophenylboronic acid can be achieved using a copper catalyst in DMF.[21]

## Applications in Research and Development

**4,4'-Dibromobiphenyl** is a versatile building block in organic synthesis with numerous applications.<sup>[4]</sup>

- **Flame Retardants:** It is a representative of brominated flame retardants, used to enhance the fire safety of materials like electronics and textiles.<sup>[4][5][22]</sup>
- **Organic Synthesis Intermediate:** It serves as a key precursor for creating more complex molecules for pharmaceuticals and agrochemicals.<sup>[1][4]</sup>
- **Polymer and Materials Science:** It is utilized in the formulation of specialty polymers and liquid crystals, contributing to materials with enhanced thermal stability and chemical resistance.<sup>[1][4]</sup>
- **Analytical Chemistry:** It can be employed as a standard for the detection and quantification of brominated compounds.<sup>[4]</sup>

The diverse applications of **4,4'-Dibromobiphenyl** are illustrated in the diagram below.



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Key applications of **4,4'-Dibromobiphenyl** in various scientific and industrial fields.

## Safety and Toxicology

Due to its chemical structure and classification, **4,4'-Dibromobiphenyl** must be handled with appropriate safety precautions.

## Hazard Identification and GHS Classification

The compound is associated with several hazard classifications.[\[9\]](#)[\[22\]](#)

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed. <a href="#">[9]</a> <a href="#">[22]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation. <a href="#">[9]</a> <a href="#">[22]</a>
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage. <a href="#">[9]</a> <a href="#">[22]</a>
Carcinogenicity	2	H351: Suspected of causing cancer. <a href="#">[9]</a> <a href="#">[22]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. <a href="#">[9]</a> <a href="#">[22]</a>
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life. <a href="#">[22]</a>
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects. <a href="#">[9]</a>

## Toxicological Profile

- Exposure Routes: Inhalation, skin contact, and ingestion are potential exposure routes.[\[1\]](#)
- Health Effects: It may cause irritation to the skin, eyes, and respiratory system.[\[1\]](#) Prolonged or repeated exposure may have adverse effects on the liver, thyroid, and central nervous system.[\[1\]](#) It is also considered a potential reproductive toxin and can cause chloracne.[\[22\]](#)

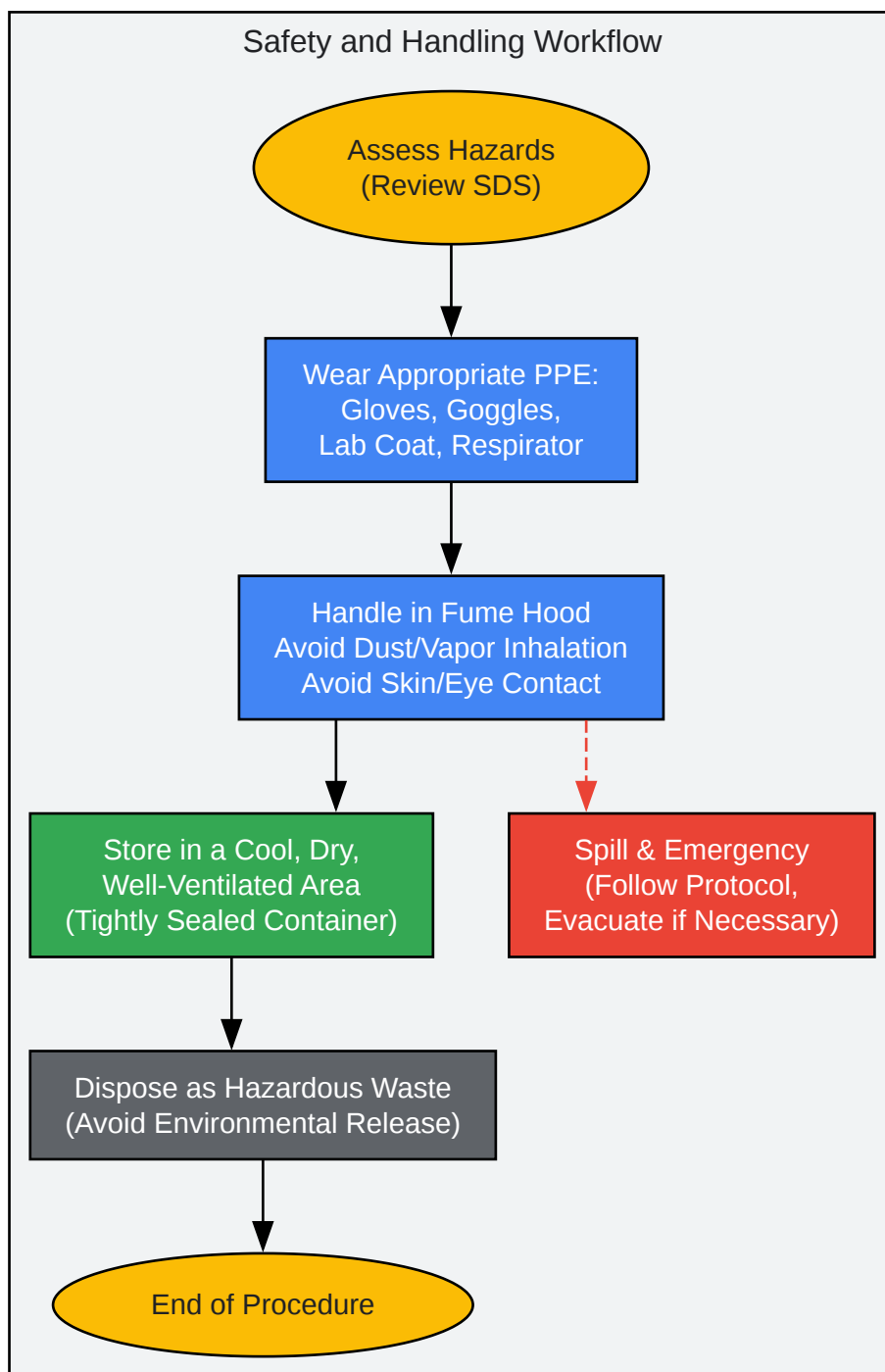
- Environmental Fate: As a polybrominated biphenyl (PBB), it is persistent in the environment and can bioaccumulate.[1][22]

## Handling and Safety Protocol

Strict adherence to safety protocols is mandatory when working with **4,4'-Dibromobiphenyl**.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.[23]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles and/or face shield).[6][23] A dust mask (e.g., N95) is recommended.[6]
- Handling: Avoid breathing dust, fumes, or vapors.[3][23] Avoid contact with skin and eyes.[23] Prevent dust formation.[23]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][8] Store locked up.[1][23]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Avoid release to the environment.[23]

The following diagram outlines the essential safety and handling workflow.



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A workflow for the safe handling and disposal of **4,4'-Dibromobiphenyl**.



## Conclusion

**4,4'-Dibromobiphenyl** is a compound of significant interest in chemical synthesis and materials science. Its utility as a building block for complex molecules and functional materials is well-established. However, its potential for environmental persistence and toxicity necessitates a thorough understanding of its properties and strict adherence to safety protocols. This guide provides the foundational technical information required by researchers, scientists, and drug development professionals to handle and utilize this compound safely and effectively.

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